

N1,5-Dimethylbenzene-1,2-diamine: A Technical Overview

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Compound of Interest

Compound Name: N1,5-Dimethylbenzene-1,2-diamine

Cat. No.: B177756

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For the attention of: Researchers, scientists, and drug development professionals.

This document provides a technical summary of the known chemical properties of **N1,5-Dimethylbenzene-1,2-diamine**. It should be noted that detailed experimental protocols, comprehensive reactivity studies, and specific applications in areas such as drug development for this particular isomer are not extensively documented in publicly available scientific literature.

Core Chemical Properties

N1,5-Dimethylbenzene-1,2-diamine, also known by its IUPAC name 2-N,4-dimethylbenzene-1,2-diamine, is an aromatic amine with the chemical formula C₈H₁₂N₂.^[1] Its structure features a benzene ring substituted with two amine groups at positions 1 and 2, a methyl group on one of the nitrogen atoms (N1), and another methyl group on the benzene ring at position 5.

Physicochemical Data

A summary of the key physicochemical properties for **N1,5-Dimethylbenzene-1,2-diamine** (CAS No. 131019-87-9) is presented in the table below. This data is primarily derived from chemical supplier databases and computational models.

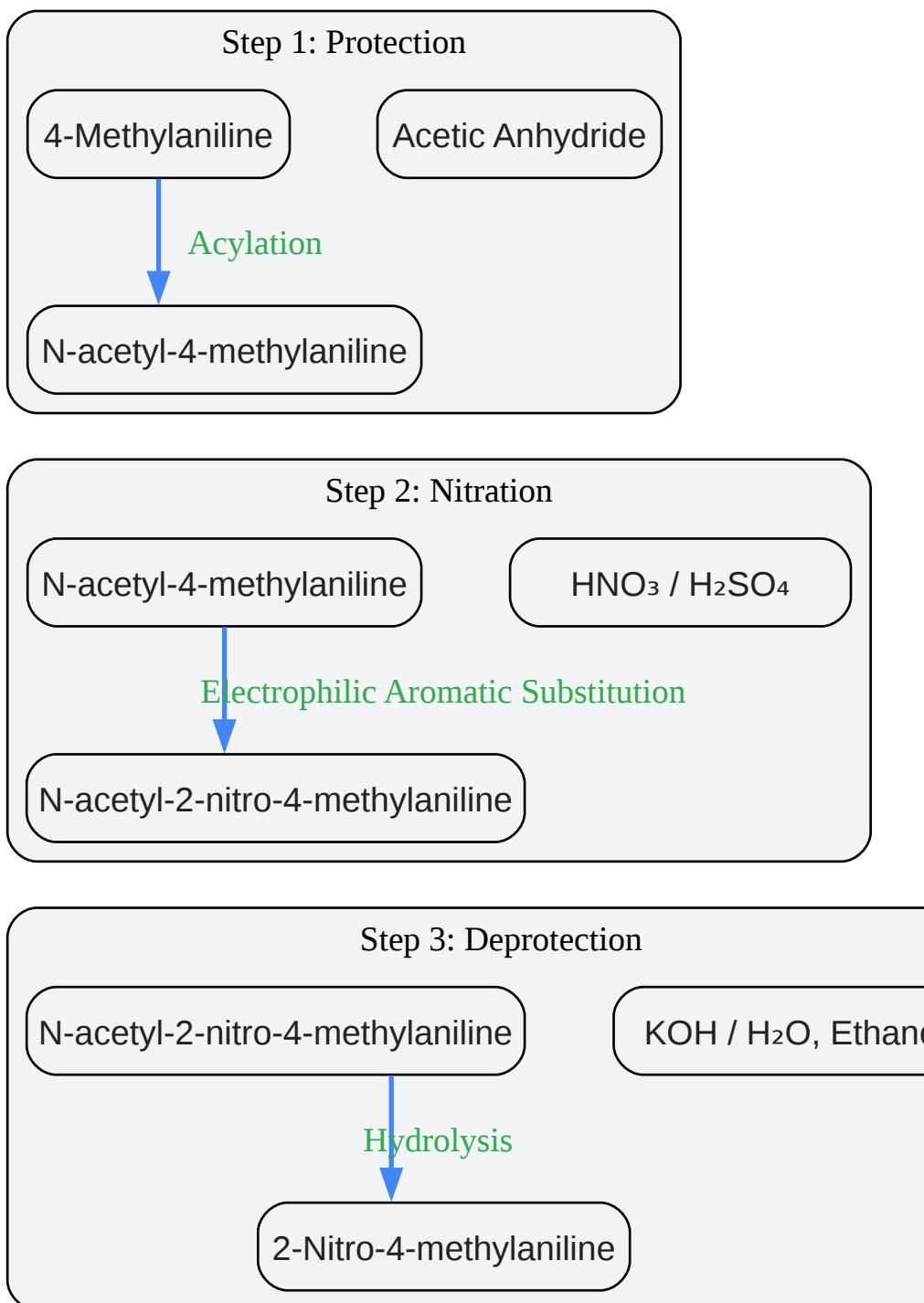
Property	Value	Source
Molecular Formula	C ₈ H ₁₂ N ₂	[1]
Molecular Weight	136.19 g/mol	[1]
CAS Number	131019-87-9	[1]
IUPAC Name	2-N,4-dimethylbenzene-1,2-diamine	[1]
Melting Point	64-67 °C	[2]
Computed XLogP3	1.3	[1]
Computed Polar Surface Area	38.1 Å ²	[1]
Computed Rotatable Bond Count	1	[1]
Computed Hydrogen Bond Donor Count	2	[1]
Computed Hydrogen Bond Acceptor Count	2	[1]

Synthesis and Reactivity

Synthesis

Detailed, peer-reviewed experimental protocols for the specific synthesis of **N1,5-Dimethylbenzene-1,2-diamine** are not readily available in the scientific literature. However, a plausible synthetic route can be inferred from general organic chemistry principles for the synthesis of substituted anilines and N-methylated amines. A potential, though unverified, pathway could involve the N-methylation of 2-amino-4-methylaniline or the reduction of a corresponding nitroaniline precursor.

A general workflow for the synthesis of a related compound, 2-nitro-4-methylaniline, which could be a potential precursor, involves a three-step process: protection of the amine group of 4-methylaniline, followed by nitration, and subsequent deprotection.[\[3\]](#)



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A generalized synthetic workflow for a potential precursor.[3]

Reactivity

Specific reactivity data for **N1,5-Dimethylbenzene-1,2-diamine** is not available. However, the reactivity of aromatic amines is generally characterized by the nucleophilicity of the amino groups and the susceptibility of the aromatic ring to electrophilic substitution. The presence of two amine groups and a methyl group, all of which are electron-donating, would be expected to activate the benzene ring towards electrophilic attack. The N-methyl group may also influence the basicity and nucleophilicity of the nitrogen atom it is attached to. Substituted p-phenylenediamines are known to be easily oxidized.[\[4\]](#)

Potential Applications and Biological Significance

While there is no specific information on the applications of **N1,5-Dimethylbenzene-1,2-diamine** in drug development, substituted phenylenediamines, in general, are a class of compounds with diverse biological activities and industrial applications. They are widely used as antioxidants in rubber products.[\[5\]](#)[\[6\]](#) Some derivatives are also used in hair dyes and as intermediates in the synthesis of polymers and other organic molecules.[\[4\]](#) Certain substituted p-phenylenediamines and their oxidation products have been identified as emerging environmental pollutants with potential toxicity to aquatic organisms.[\[5\]](#)[\[7\]](#)

Safety and Handling

Specific hazard information for **N1,5-Dimethylbenzene-1,2-diamine** is limited. As with any aromatic amine, it should be handled with care in a well-ventilated area, and appropriate personal protective equipment should be used to avoid skin and eye contact. Phenylenediamine derivatives can be skin irritants and may have other toxic effects.[\[4\]](#)

Conclusion

N1,5-Dimethylbenzene-1,2-diamine is a chemical compound for which there is a notable lack of in-depth scientific literature. While its basic chemical and physical properties can be summarized, there is a clear need for further research to elucidate its synthesis, reactivity, and potential applications, particularly in the fields of medicinal chemistry and materials science. Researchers interested in this compound should consider the general properties of aromatic diamines and N-methyl anilines as a starting point for their investigations.

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